

# laboratory handling and storage procedures for iodine pentafluoride

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## Compound of Interest

Compound Name: Iodine pentafluoride

Cat. No.: B1584366

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## Application Notes and Protocols for Iodine Pentafluoride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling and storage of **iodine pentafluoride** (IF5). Due to its highly reactive and corrosive nature, strict adherence to these protocols is essential to ensure personnel safety and prevent damage to equipment and facilities.

## Hazard Summary

**Iodine pentafluoride** is a colorless to pale yellow, fuming liquid with a pungent odor. It is a powerful oxidizing and fluorinating agent that reacts violently with water, organic materials, and many metals. Exposure can cause severe burns to the skin and eyes, and inhalation may lead to serious respiratory damage. It is classified as a toxic and corrosive chemical and poses a significant explosion hazard.

## Data Presentation

Property	Value	Reference
Molecular Formula	IF <sub>5</sub>	
Molecular Weight	221.90 g/mol	
Appearance	Colorless to pale yellow fuming liquid	
Melting Point	9.4 °C	
Boiling Point	100.5 °C	
Density	~3.19 g/cm <sup>3</sup> at 20 °C	
Vapor Pressure	24.6 mmHg at 25°C	

## Laboratory Handling Protocols

### Personal Protective Equipment (PPE)

A comprehensive assessment of hazards should be conducted before working with **iodine pentafluoride**. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles and a full-face shield must be worn.
- **Skin Protection:** A flame-resistant lab coat, chemical-resistant apron, and long pants are required. Wear impervious gloves (consult manufacturer's data for compatibility) and closed-toe shoes.
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood. In case of potential overexposure, a MSHA/NIOSH-approved supplied-air respirator with a full facepiece is necessary.

### Engineering Controls

- **Fume Hood:** All manipulations of **iodine pentafluoride** must be performed in a well-ventilated area, preferably within a fume hood designed for highly reactive chemicals.
- **Emergency Equipment:** An eyewash station and emergency shower must be readily accessible in the immediate work area. Fire extinguishers rated for chemical fires (e.g., dry

chemical, soda ash, or lime) must be available. DO NOT USE WATER on **iodine pentafluoride** fires.

## Experimental Protocol: Transfer of Iodine Pentafluoride

This protocol outlines the steps for safely transferring **iodine pentafluoride** from a storage container to a reaction vessel.

- Preparation:
  - Ensure the chemical fume hood is functioning correctly.
  - Gather all necessary PPE and ensure it is in good condition.
  - Prepare the reaction vessel and any other necessary equipment within the fume hood.
  - Have absorbent materials for spills (e.g., vermiculite, dry sand) readily available.
- Inert Atmosphere:
  - If the reaction is sensitive to air or moisture, ensure the reaction vessel is under an inert atmosphere (e.g., nitrogen or argon).
- Container Handling:
  - Carefully inspect the **iodine pentafluoride** container for any signs of damage or leaks.
  - Securely clamp the storage container and the reaction vessel within the fume hood.
- Transfer:
  - Slowly and carefully open the storage container.
  - Use a clean, dry syringe or cannula to transfer the desired amount of **iodine pentafluoride** to the reaction vessel. Avoid any splashing.
  - Work deliberately to minimize the time the container is open.
- Post-Transfer:

- Securely close the storage container.
- Clean any residual **iodine pentafluoride** from the transfer equipment using an appropriate quenching procedure (consult your institution's safety guidelines).
- Wipe down the work surface in the fume hood.
- Waste Disposal:
  - Dispose of all contaminated materials (e.g., gloves, absorbent materials) as hazardous waste in accordance with institutional and regulatory guidelines.

## Storage Procedures

Proper storage of **iodine pentafluoride** is crucial to prevent accidents and maintain its integrity.

- Containers: Store in tightly sealed containers made of resistant materials such as stainless steel, nickel, or copper. Avoid glass containers as it attacks glass.
- Location: Store in a cool, dry, and well-ventilated area. The storage area should be locked and clearly labeled.
- Incompatible Materials: **iodine pentafluoride** must be stored separately from the following substances due to violent reactions:
  - Water and moisture
  - Organic compounds
  - Alcohols
  - Strong bases (e.g., potassium hydroxide, sodium hydroxide)
  - Metals such as boron, silicon, red phosphorus, sulfur, arsenic, antimony, bismuth, molybdenum, and tungsten
  - Benzene, dimethyl sulfoxide, and tetrafluoroethylene mixtures

- Potassium and molten sodium

## Emergency Procedures

### Spills

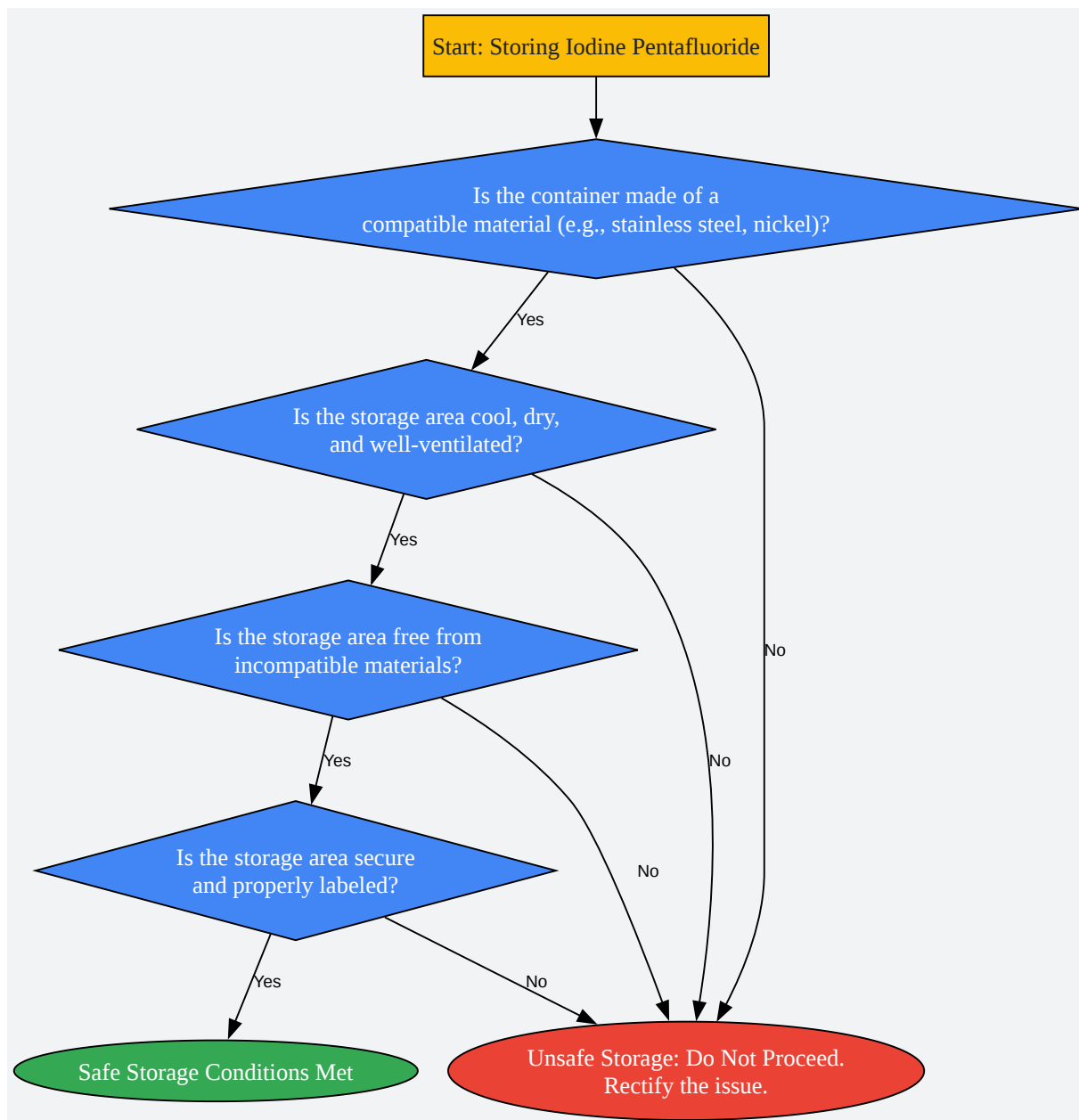
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, absorb the spill with a dry, inert material such as vermiculite, dry sand, or earth. **DO NOT USE WATER.**
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Ventilate and wash the spill area after the material has been collected.

### First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Visualizations

Caption: Workflow for responding to an **iodine pentafluoride** spill.



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Caption: Decision tree for the proper storage of **iodine pentafluoride**.

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